

Application Notes and Protocols: Diethylene Glycol Diacetate in Drug Delivery Systems

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Compound of Interest

Compound Name: Diethylene glycol diacetate

Cat. No.: B166463

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Introduction

Diethylene glycol diacetate (DEGDA) is a high-boiling point, low-toxicity, and biodegradable solvent with potential applications in various drug delivery systems. Its properties as a solvent and plasticizer make it a candidate for formulating poorly water-soluble drugs, developing transdermal patches, and creating nanoparticle drug carriers. This document provides an overview of its applications, supported by experimental protocols and key data.

A critical consideration is the purity of DEGDA. It must be free from its toxic parent compound, diethylene glycol (DEG), which has been implicated in numerous poisoning incidents due to contamination in pharmaceutical products. Therefore, rigorous quality control and analytical testing are imperative when using DEGDA in pharmaceutical formulations.

Physicochemical Properties of Diethylene Glycol Diacetate

A summary of the key physicochemical properties of **diethylene glycol diacetate** is presented in Table 1. These properties are essential for considering its role in different drug delivery formulations.

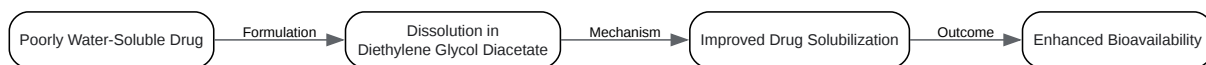
Property	Value	Reference
Molecular Formula	C8H14O5	[1]
Molecular Weight	190.19 g/mol	[1]
Appearance	Colorless liquid	[2]
Odor	Mild, pleasant	[2]
Boiling Point	250 °C	[3]
Melting Point	19 °C	[3]
Density	1.101 g/cm ³	[3]
Flash Point	135 °C	[3]
Solubility in Water	Slightly soluble	[4]
Miscibility	Miscible with most organic solvents	[4]

Applications in Drug Delivery

Solvent for Poorly Water-Soluble Drugs

DEGDA's solvent properties make it a potential vehicle for dissolving drugs with low aqueous solubility, thereby enhancing their bioavailability. A Chinese patent application suggests its utility as a solubilizer in pharmaceutical and daily chemical industries.[5]

Logical Relationship: From Poor Solubility to Enhanced Bioavailability



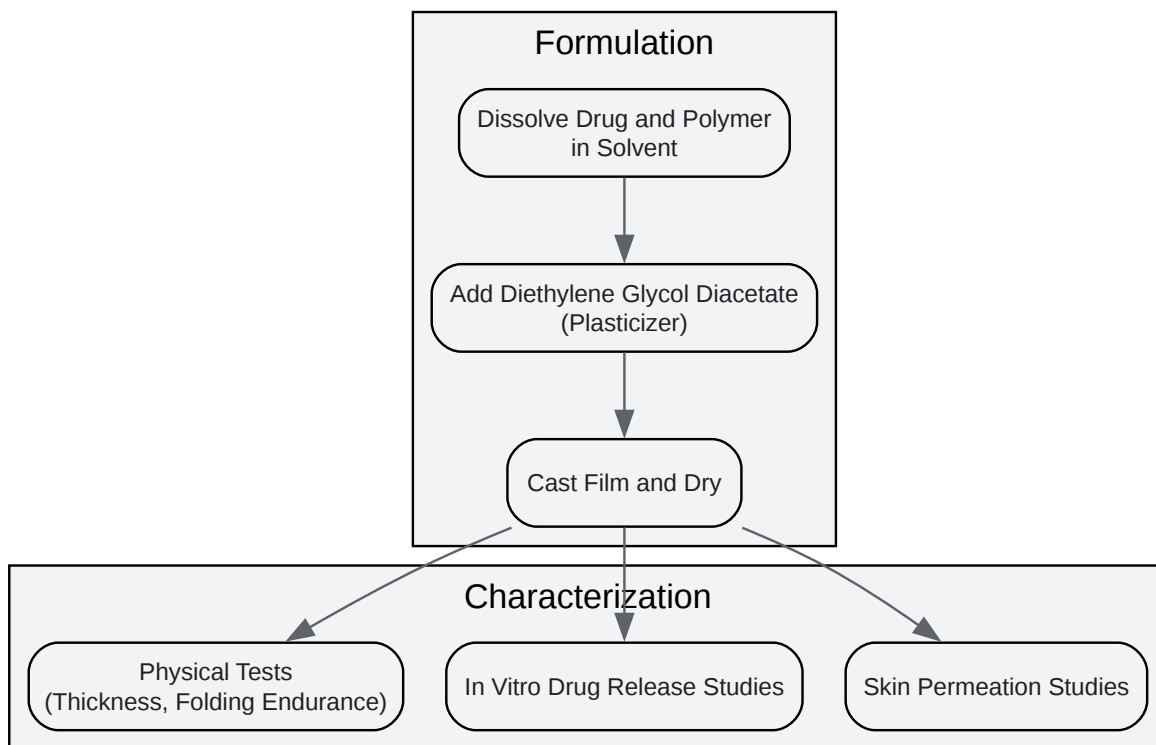
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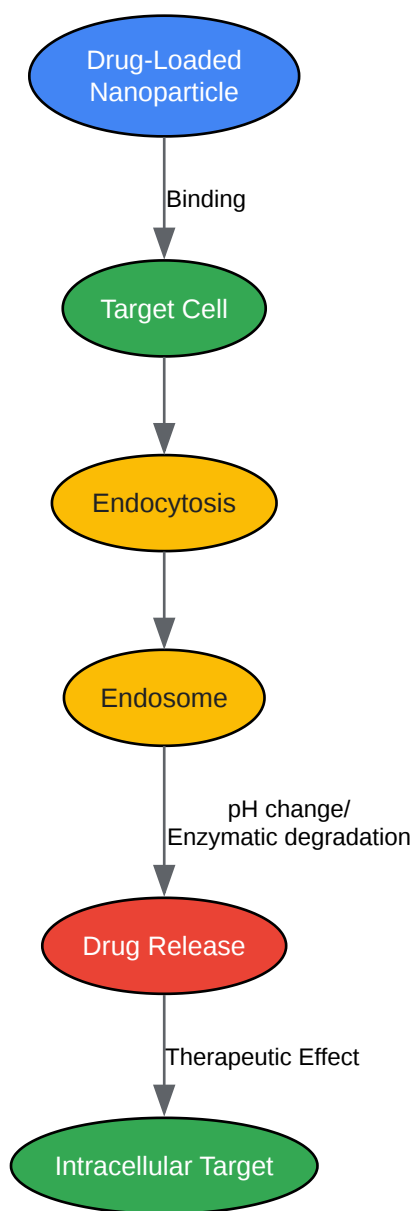
Figure 1: Workflow illustrating the role of DEGDA in enhancing the bioavailability of poorly water-soluble drugs.

Plasticizer in Transdermal Patches

In transdermal drug delivery systems (TDDS), plasticizers are crucial for ensuring the flexibility and proper adhesion of the patch to the skin. Glycol derivatives are commonly used for this purpose. DEGDA's low volatility and compatibility with various polymers make it a suitable candidate as a plasticizer, potentially influencing the drug release rate from the patch matrix.

Experimental Workflow: Formulation and Evaluation of Transdermal Patches





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